

Propargyl-PEG10-alcohol: A Technical Guide to its Solubility in Water and DMSO

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Compound of Interest

Compound Name: *Propargyl-PEG10-alcohol*

Cat. No.: *B610210*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **Propargyl-PEG10-alcohol** in two commonly used laboratory solvents: water and Dimethyl Sulfoxide (DMSO).

Understanding the solubility of this heterobifunctional PEG linker is critical for its effective application in bioconjugation, drug delivery, and proteomics research, particularly in "click chemistry" reactions. While precise quantitative solubility data is not readily available in the public domain, this guide synthesizes the existing qualitative information and provides a comprehensive experimental protocol for its determination.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its utility in various experimental and formulation contexts. For PEGylated molecules like **Propargyl-PEG10-alcohol**, the hydrophilic nature of the polyethylene glycol (PEG) chain generally enhances aqueous solubility.^[1] DMSO, a polar aprotic solvent, is also widely used for its ability to dissolve a broad range of polar and nonpolar compounds.

Solubility Profile of Propargyl-PEG10-alcohol

Propargyl-PEG10-alcohol is qualitatively described as being soluble in both water and DMSO by multiple suppliers.^{[1][2]} This general solubility is attributed to the hydrophilic character of the ten repeating ethylene glycol units.^[1]

For comparative context, quantitative solubility data for a similar, shorter chain linker, Propargyl-PEG6-alcohol, is available and presented in the table below. It is important to note that while this data provides a useful reference, the solubility of **Propargyl-PEG10-alcohol** may differ.

Compound	Solvent	Reported Solubility
Propargyl-PEG10-alcohol	Water	Soluble[1][2]
DMSO	Soluble[1][2]	
Propargyl-PEG6-alcohol	DMSO	100 mg/mL (312.13 mM)[3]
10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.5 mg/mL (7.80 mM)[3]	

Experimental Protocol for Determining Quantitative Solubility

To ascertain the precise solubility of **Propargyl-PEG10-alcohol**, the following detailed experimental protocol, based on the widely accepted shake-flask method, is recommended.[4]

Materials

- **Propargyl-PEG10-alcohol**
- Deionized water
- Anhydrous DMSO
- Vortex mixer
- Thermostatically controlled shaker or incubator
- Microcentrifuge
- Calibrated analytical balance
- Appropriate vials (e.g., glass HPLC vials)

- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Evaporative Light Scattering Detector - ELSD)

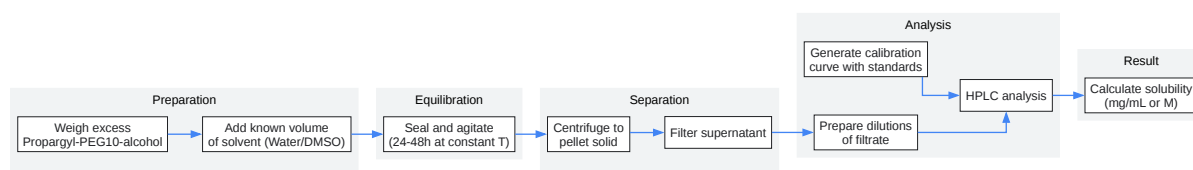
Procedure

- Preparation of Stock Solutions:
 - Prepare a series of standard solutions of **Propargyl-PEG10-alcohol** in the chosen solvent (water or DMSO) at known concentrations. These will be used to generate a calibration curve.
- Sample Preparation:
 - Add an excess amount of **Propargyl-PEG10-alcohol** to a known volume of the solvent (water or DMSO) in a sealed vial. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
- Equilibration:
 - Tightly cap the vials and place them in a shaker or incubator set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved compound.
- Separation of Undissolved Solid:
 - After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
 - Carefully collect the supernatant using a syringe and filter it through a syringe filter to remove any remaining particulate matter.
- Quantification:
 - Dilute the clear, saturated filtrate with the appropriate solvent to a concentration that falls within the linear range of the calibration curve.

- Analyze the diluted samples and the standard solutions by HPLC.
- Construct a calibration curve by plotting the peak area (or other detector response) of the standards against their known concentrations.
- Determine the concentration of **Propargyl-PEG10-alcohol** in the diluted filtrate by interpolating its peak area on the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **Propargyl-PEG10-alcohol** in the original saturated solution by multiplying the determined concentration by the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Logical Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility.



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